

# I-Menthyl lactate as a physiological cooling agent

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## Compound of Interest

Compound Name: *I-Menthyl lactate*

Cat. No.: B1212839

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An In-depth Technical Guide to **I-Menthyl Lactate** as a Physiological Cooling Agent

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**I-Menthyl lactate**, an ester of I-menthol and I-lactic acid, is a widely utilized physiological cooling agent in the cosmetic, pharmaceutical, and food industries.[1][2][3] Unlike its precursor, menthol, it provides a milder, more prolonged cooling sensation with significantly less odor and irritation, making it suitable for sensitive skin applications.[2][3][4][5] The cooling effect is primarily mediated through the activation of the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel, the body's principal cold sensor. This technical guide provides a comprehensive overview of **I-Menthyl lactate**, detailing its physicochemical properties, mechanism of action, quantitative efficacy, relevant experimental protocols, and safety profile to support its application in research and product development.

## Introduction

The demand for sensory ingredients that can impart a cooling sensation without the harsh side effects of traditional agents like menthol has led to the prominence of compounds such as **I-Menthyl lactate**.[6] Synthesized from natural starting materials, I-menthol and I-lactic acid, it is often considered a natural or nature-identical product.[6] Its primary function is to activate sensory pathways that induce a feeling of coldness, a process initiated at the molecular level by interaction with specific thermoreceptors in the skin and mucous membranes.[4] This

This document serves as a technical resource, consolidating key data and methodologies for professionals engaged in the research and development of products containing this cooling agent.

## Physicochemical Properties

**L-Menthyl lactate** is a white crystalline solid or a fused material with a faint, minty odor.[\[1\]](#)[\[6\]](#)[\[7\]](#) [\[8\]](#) Its stereochemistry, particularly the isomer derived from L-menthol, is crucial for its potent physiological cooling effects.[\[9\]](#)

Property	Value	Citations
Chemical Name	[(1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexyl] 2-hydroxypropanoate	<a href="#">[1]</a> <a href="#">[9]</a>
CAS Number	59259-38-0, 61597-98-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[10]</a>
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	228.33 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Appearance	White crystalline powder or fused solid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Odor/Taste	Faint minty odor; almost tasteless with a persistent cooling effect	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Melting Point	40°C - 47.66°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Boiling Point	~142°C @ 5 mmHg; ~304°C @ 760 mmHg	<a href="#">[2]</a> <a href="#">[10]</a>
Solubility	Soluble in ethanol, oils, and glycols. Slightly soluble to soluble in water.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Stability	Stable in a pH range of 4-8	<a href="#">[6]</a> <a href="#">[7]</a>

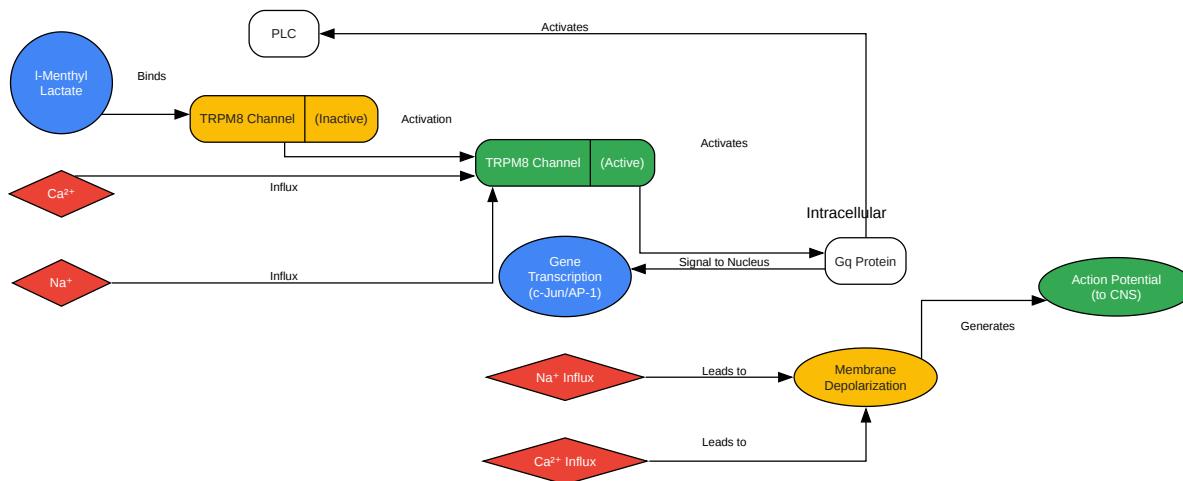
## Mechanism of Action: TRPM8 Activation

The primary mechanism by which **I-Menthyl lactate** induces a cooling sensation is through the activation of the Transient Receptor Potential Melastatin 8 (TRPM8) channel.[14][15] TRPM8 is a non-selective cation channel expressed in a subset of sensory neurons and is the principal detector of environmental cold temperatures in the somatosensory system.[16][17][18][19]

Activation of the TRPM8 channel by an agonist like **I-Menthyl lactate** or by cold temperatures ( $>8^{\circ}\text{C}$  and  $<28^{\circ}\text{C}$ ) allows the influx of  $\text{Na}^+$  and  $\text{Ca}^{2+}$  ions.[14][19] This influx leads to membrane depolarization and the generation of an action potential, which is then transmitted to the central nervous system, resulting in the conscious perception of cold.[19] The activation process is complex, involving voltage sensing and modulation by membrane components like phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>).[14][17][18] Downstream signaling involves G-proteins and can ultimately lead to changes in gene expression.[16][17]

## TRPM8 Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the binding of **I-Menthyl lactate** to the TRPM8 receptor.

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Caption: TRPM8 signaling pathway initiated by **I-Menthyl lactate**.

## Quantitative Analysis of Cooling Effect

**I-Menthyl lactate** is characterized as a milder but more persistent cooling agent compared to I-menthol.<sup>[2][20]</sup> Quantitative studies, often performed using *in vitro* receptor activation assays or *in vivo* sensory panels, provide the data to substantiate these claims. One key metric is the EC<sub>50</sub> value, which represents the concentration of a compound that provokes a response halfway between the baseline and maximum response.

Parameter	I-Menthyl Lactate	I-Menthol	Notes	Citations
TRPM8 Activation (EC <sub>50</sub> )	163 µM	193 µM	Measured in an oocyte expression system. A lower value indicates higher potency.	[14]
Cooling Sensation Profile	Mild, long-lasting	Strong, sharp	Menthyl lactate provides a pleasant freshness without the harshness or burning sensation sometimes associated with menthol.	[6][20]
Odor Profile	Faint, slightly minty	Strong, minty	The low odor profile allows for easier formulation in fragranced products.	[3][6][8]
Irritation Potential	Low	Higher	Generally considered less irritating and better tolerated on skin and mucous membranes.	[4][5]

## Experimental Protocols

Evaluating the efficacy of a physiological cooling agent requires both *in vitro* and *in vivo* methodologies.

## In Vitro TRPM8 Activation Assay (Calcium Imaging)

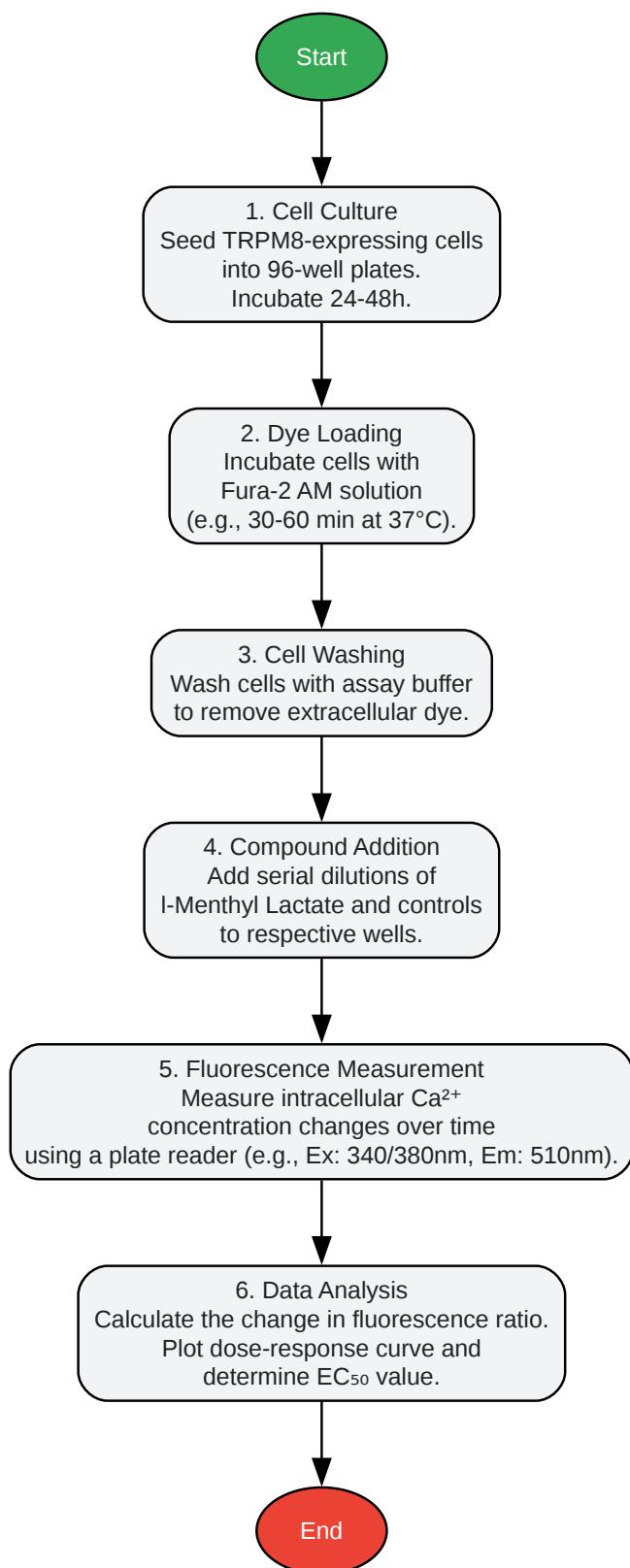
This protocol describes a common method to quantify the activation of TRPM8 channels by a test compound using a cell line stably expressing the receptor and a calcium-sensitive fluorescent dye.

**Objective:** To determine the dose-response relationship and EC<sub>50</sub> value of **I-Menthyl lactate** for TRPM8 activation.

### Materials:

- HEK-293 or CHO cells stably transfected with human TRPM8.[[21](#)]
- Cell culture medium (e.g., MEM α) with supplements.[[21](#)]
- Fura-2 AM or similar calcium-sensitive dye.
- Assay buffer (e.g., Hanks' Balanced Salt Solution).
- **I-Menthyl lactate** stock solution (in DMSO or ethanol).
- Positive control (e.g., I-Menthol, Icilin).
- Fluorescence plate reader or microscope with imaging capabilities.

### Methodology Workflow:

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Caption: Workflow for an in vitro TRPM8 calcium imaging assay.

## Sensory Evaluation of Cooling Intensity

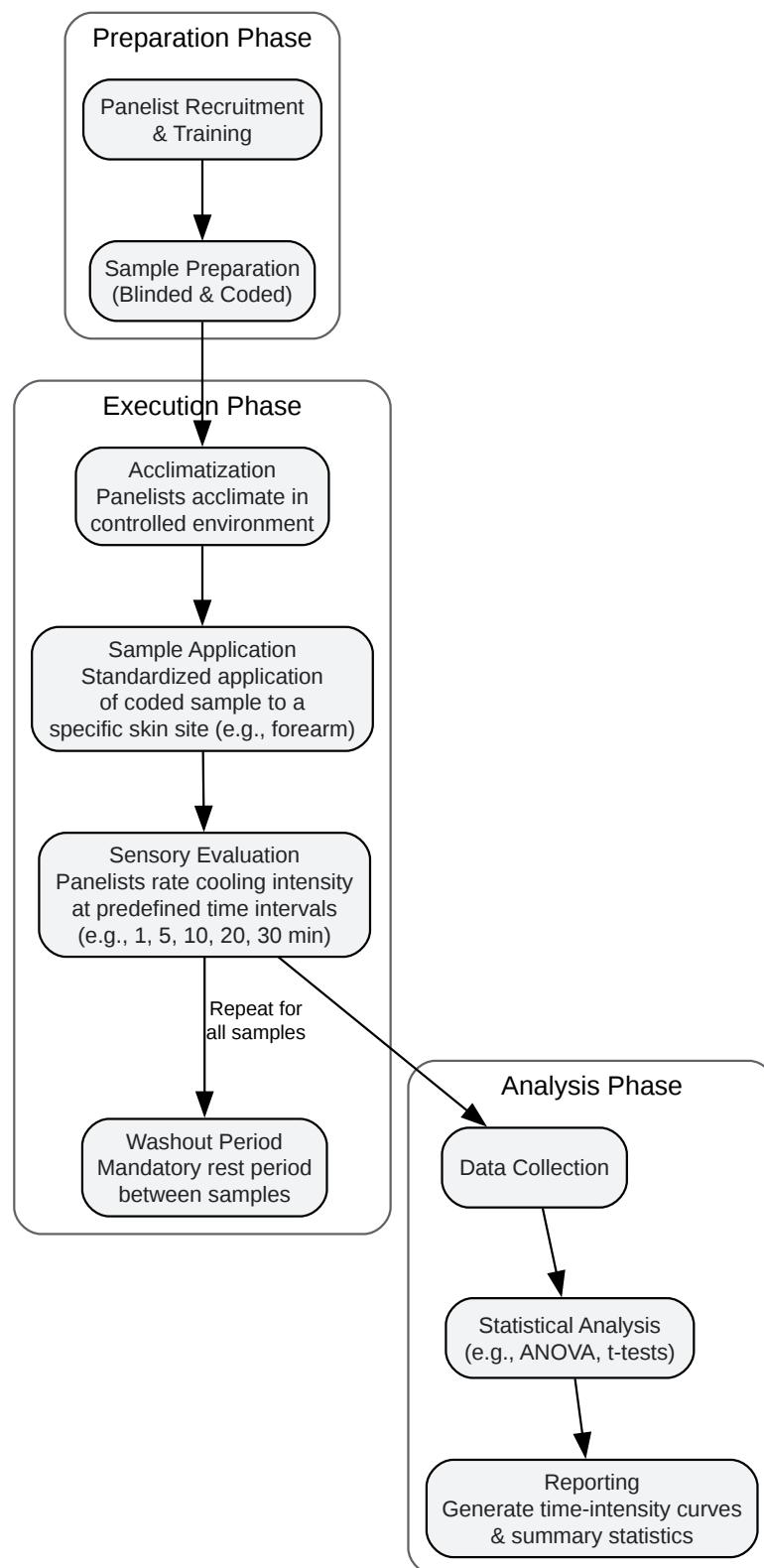
This protocol outlines a standardized method for assessing the perceived cooling intensity and duration of topically applied **I-Menthyl lactate** using a trained human sensory panel.

Objective: To quantify and compare the sensory characteristics (intensity, onset, duration) of **I-Menthyl lactate** formulations.

### Materials:

- Trained sensory panel (15-30 screened and trained assessors).[22]
- Test formulation containing **I-Menthyl lactate** (e.g., 0.1-3.0% in a lotion base).[5][7]
- Control/placebo formulation (base without cooling agent).
- Reference formulation (e.g., containing I-menthol).
- Standardized application tools (e.g., cotton swabs, defined volume applicators).
- Data collection software or paper ballots with a labeled magnitude scale (e.g., 15-cm line scale).[23]
- Controlled environment sensory booths (temperature, humidity, and lighting controlled).[24]

### Methodology Workflow:

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Caption: Workflow for a human sensory panel evaluation.

## Formulation and Application Considerations

**I-Methyl lactate** is valued for its versatility in formulations.

- Solubility: It is soluble in oils, alcohols, and glycols, which allows for incorporation into a wide range of product types, from emulsions (creams, lotions) to hydroalcoholic solutions (sprays, tonics).[2][5][7]
- Incorporation: For emulsions, it is recommended to add **I-Methyl lactate** to the oil phase or during the cooling phase of the formulation process, typically around 40°C.[5] It can be pre-dissolved in fragrance oils or other oils to ensure uniform distribution.[5]
- Dosage: Recommended use levels in cosmetic products typically range from 0.1% to 3.0%. [5][7]
- Applications: It is widely used in skincare, oral care, and confectionary products, including after-sun lotions, shaving creams, shampoos, deodorants, toothpaste, mouthwash, and chewing gum.[1][2][4][25]

## Safety and Toxicology

**I-Methyl lactate** has been evaluated for safety and is generally considered safe for use in cosmetic and personal care products.[1] The Research Institute for Fragrance Materials (RIFM) Expert Panel has concluded that the material is safe under the assessed conditions of use.[1][26]

Endpoint	Result / Finding	Citations
Genotoxicity	Not genotoxic.	<a href="#">[1]</a>
Skin Sensitization	Does not have skin sensitization potential.	<a href="#">[1]</a>
Acute Dermal Toxicity	$LD_{50} > 10,000 \text{ mg/kg (Rabbit)}$ .	<a href="#">[27]</a>
Irritation	Considered a mild variation of menthol with lower irritation potential. <a href="#">[1]</a> May cause mild skin or eye irritation in high concentrations or prolonged contact.	<a href="#">[27]</a> <a href="#">[28]</a>
Metabolism	In vitro studies show it undergoes ester hydrolysis to its metabolites, l-menthol and lactic acid. <a href="#">[29]</a>	<a href="#">[29]</a>
EWG Score	Rated 1 on the Environmental Working Group's Skin Deep® scale, indicating low hazard.	<a href="#">[1]</a>

## Conclusion

**I-Menthyl lactate** stands out as a high-performance physiological cooling agent with a favorable safety and sensory profile. Its mechanism of action via the TRPM8 receptor is well-understood, and its cooling efficacy has been quantified relative to other agents. The compound's properties—mild and long-lasting cooling, low odor, and good skin compatibility—make it an excellent alternative to menthol for researchers and developers creating a wide array of consumer and pharmaceutical products. The methodologies detailed in this guide provide a framework for the continued investigation and application of **I-Menthyl lactate** in sensory science and product formulation.

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